Technical Master File: 2-Chloro-6-(trifluoromethyl)isonicotinonitrile

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Compound of Interest	
Compound Name:	*2-Chloro-6-(trifluoromethyl)isonicotinonitrile*
CAS No.:	*1196155-38-0*
Cat. No.:	*B1489764*

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A Strategic Guide for Drug Discovery & Agrochemical Synthesis[1]

Executive Summary

2-Chloro-6-(trifluoromethyl)isonicotinonitrile (CAS 1196155-38-0) is a high-value heterocyclic building block characterized by its electron-deficient pyridine core.[1][2][3] Its structural uniqueness lies in the synergistic placement of three functional groups: a reactive chloro handle at C2, a lipophilic trifluoromethyl group at C6, and a versatile cyano group at C4.

This scaffold is a "privileged structure" in medicinal chemistry, widely utilized to modulate physicochemical properties such as metabolic stability (via $-CF_3$) and target binding affinity (via SNAr diversification at C2).[1] It serves as a critical intermediate in the synthesis of next-generation kinase inhibitors, particularly for targets involving B-cell malignancies and autoimmune disorders.

Chemical Profile & Identification

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Property	Data
IUPAC Name	2-Chloro-6-(trifluoromethyl)pyridine-4-carbonitrile
Common Name	2-Chloro-6-(trifluoromethyl)isonicotinonitrile
CAS Number	1196155-38-0
Molecular Formula	$C_7H_2ClF_3N_2$
Molecular Weight	206.55 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	62–66 °C (Typical range for this class)
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in water
Storage	Inert atmosphere, 2–8°C, moisture sensitive

Synthesis & Manufacturing Protocols

The synthesis of **2-Chloro-6-(trifluoromethyl)isonicotinonitrile** requires precise regiochemical control. Two primary pathways are established: the Carboxylic Acid Dehydration Route (High Purity) and the N-Oxide Rearrangement Route (Direct Functionalization).[1]

Method A: The Carboxylic Acid Dehydration Route (Recommended)

This method is preferred for scale-up due to its reliability and avoidance of hazardous cyanide salts in the early steps.[1]

Reaction Logic:

- Precursor: Start with 2-Chloro-6-(trifluoromethyl)isonicotinic acid (CAS 796090-23-8).[1]
- Activation: Convert the acid to the acid chloride using Thionyl Chloride ($SOCl_2$).[1]
- Amidation: React with aqueous ammonia to form the primary amide.[1]

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- Dehydration: Convert the amide to the nitrile using Phosphorus Oxychloride ($POCl_3$) or Trifluoroacetic Anhydride (TFAA).[1]

Step-by-Step Protocol:

- Acid Chloride Formation: In a dry flask, dissolve 10.0 g of 2-chloro-6-(trifluoromethyl)isonicotinic acid in 50 mL of Toluene. Add 1.5 eq of $SOCl_2$ and a catalytic drop of DMF. Reflux for 3 hours until gas evolution ceases. Concentrate in vacuo.[1]
- Amide Formation: Dissolve the residue in DCM (50 mL) and cool to 0°C. Slowly add 28% aqueous NH_4OH (5 eq) with vigorous stirring. A precipitate forms.[1][4] Stir for 1 hour, filter the solid, wash with water, and dry.
- Dehydration to Nitrile: Suspend the dried amide in dry 1,4-dioxane. Add Pyridine (2.0 eq) and cool to 0°C. Dropwise add TFAA (1.2 eq). Allow to warm to RT and stir for 2 hours.
- Workup: Quench with saturated $NaHCO_3$. Extract with EtOAc.[1][5] The organic layer is dried ($MgSO_4$) and concentrated. Purify via silica gel chromatography (Hexane/EtOAc gradient).

Method B: The N-Oxide Reissert-Henze Functionalization

This route introduces the nitrile group directly onto the pyridine ring via a modified Reissert-Henze reaction.

Reaction Logic:

- Oxidation: 2-Chloro-6-(trifluoromethyl)pyridine is oxidized to its N-oxide using m-CPBA.[1]
- Cyanation: The N-oxide is treated with Trimethylsilyl cyanide (TMSCN) and an electrophilic activator (e.g., Dimethylcarbamoyl chloride) to install the CN group at the C4 position via a nucleophilic attack followed by elimination.[1]

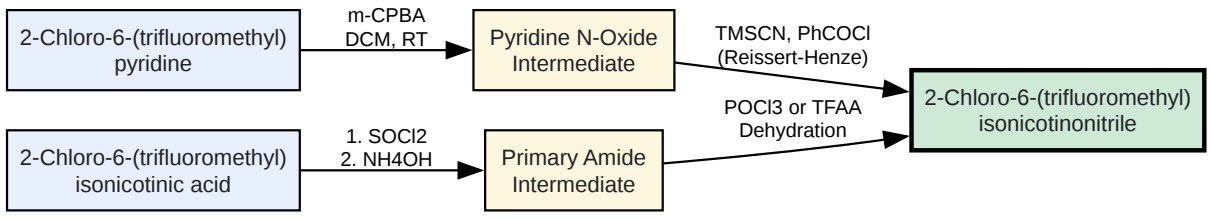

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Figure 1: Dual synthetic pathways for accessing the target nitrile.[1] Method A (Bottom) is generally higher yielding for this specific substitution pattern.[1]

Chemical Reactivity & Functionalization[1][4]

The scaffold acts as a tri-functional core. The reactivity is dominated by the electron-withdrawing nature of the -CF_3 and -CN groups, which drastically lowers the LUMO energy of the pyridine ring, making the C2-position highly susceptible to Nucleophilic Aromatic Substitution (SNAr).

4.1 Regioselective SNAr (The "Warhead" Attachment)

The Chlorine atom at C2 is the primary site for modification. It can be displaced by amines, alkoxides, or thiols.

- Selectivity: The C2 position is activated by both the ring nitrogen and the para-nitrile group. The -CF_3 group at C6 also activates the ring but is itself stable to substitution under standard conditions.
- Protocol (Amination):
  - Mix 1.0 eq of Nitrile with 1.1 eq of Amine in DMSO or NMP.[1]
  - Add 2.0 eq of DIPEA (Hunig's Base).[1]
  - Heat to 60–80°C. Monitor by LCMS.
  - Note: Reaction rates are significantly faster than non-fluorinated analogs due to the inductive effect of the CF_3 group.

4.2 Nitrile Transformations

The C4-cyano group serves as a precursor for various pharmacophores:

- Hydrolysis: Acidic hydrolysis yields the carboxylic acid (reverse of synthesis).[1]
- Tetrazole Formation: Reaction with NaN_3/$ZnBr_2$ yields the tetrazole bioisostere.[1]

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- Reduction: Hydrogenation (Raney Ni) yields the aminomethyl group.[1]

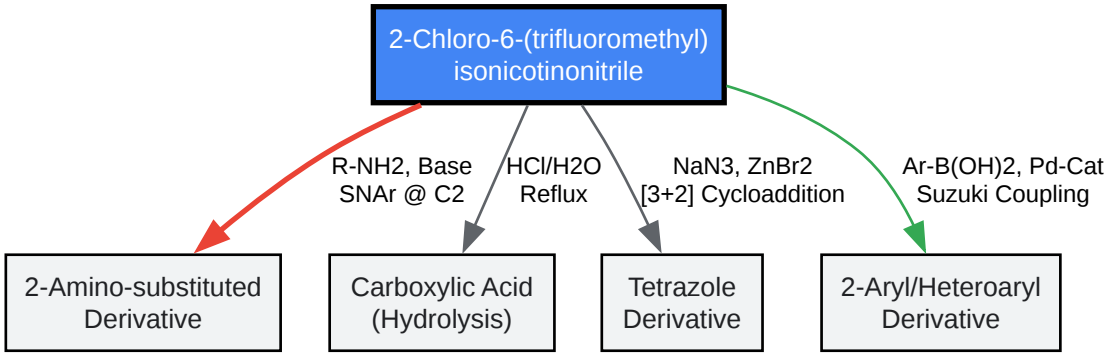

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Figure 2: Divergent reactivity profile. The Red arrow indicates the most common medicinal chemistry transformation (SNAr).

Applications in Drug Discovery[7]

This specific isomer is a critical scaffold in the design of Kinase Inhibitors.

- Metabolic Stability: The C6-CF_3 group blocks metabolic oxidation at the susceptible alpha-position of the pyridine, significantly increasing the half-life (

) of the drug candidate.

- Lipophilicity: The CF_3 group increases logP, improving membrane permeability and blood-brain barrier (BBB) penetration.[1]

- Case Study Context: In the development of BTK (Bruton's Tyrosine Kinase) inhibitors, similar pyridine scaffolds are used to link the "hinge-binding" motif (often an amine attached at C2) with a solvent-exposed tail. The nitrile group at C4 can engage in hydrogen bonding with residues like Serine or Threonine in the active site.

Safety & Handling Protocol

Hazard Classification (GHS):

- H302: Harmful if swallowed.[1][6]

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- H315: Causes skin irritation.[1][6]
- H319: Causes serious eye irritation.[1][6]
- H335: May cause respiratory irritation.[1][6]

Handling Precautions:

- Engineering Controls: Always handle within a certified chemical fume hood. The compound may sublime or release dust.[1]
- PPE: Nitrile gloves (double gloving recommended for solution handling), safety goggles, and lab coat.[1]
- Waste Disposal: Segregate as halogenated organic waste. Do not mix with strong oxidizers or acids (risk of HCN evolution if nitrile is compromised under extreme conditions).
- Spill Response: Contain with sand/vermiculite.[1] Do not use water.[1] Sweep up and place in a sealed container.

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